

Application Notes and Protocols for Ivalin in In Vitro Cell Culture Studies

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Compound of Interest

Compound Name: **Ivalin**

Cat. No.: **B1214184**

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Introduction

Ivalin is a sesquiterpene lactone isolated from *Carpesium divaricatum* that has demonstrated significant anti-cancer properties in preclinical studies. Its primary mechanism of action is the disruption of microtubule dynamics, leading to cell cycle arrest at the G2/M phase and subsequent induction of apoptosis. These application notes provide detailed protocols for utilizing **Ivalin** in in vitro cell culture studies to assess its cytotoxic and mechanistic effects.

Data Presentation: Ivalin IC50 Values

The half-maximal inhibitory concentration (IC50) is a critical measure of a drug's potency. The following table summarizes the IC50 values of **Ivalin** in various human hepatocellular carcinoma cell lines and a normal human liver cell line after 48 hours of treatment.^{[1][2][3]} It is important to note that IC50 values can vary depending on the cell line, assay conditions, and incubation time.

Cell Line	Cancer Type	IC50 (μ M) at 48h
HepG-2	Hepatocellular Carcinoma	5.45 \pm 0.13
SMMC-7721	Hepatocellular Carcinoma	4.34 \pm 0.10
Hu-7	Hepatocellular Carcinoma	13.01 \pm 0.42
Plc-prf-5	Hepatocellular Carcinoma	11.33 \pm 1.00
HL7702	Normal Liver	25.86 \pm 0.87

Data for breast cancer cell lines MCF-7 and MDA-MB-231 are not readily available in the reviewed literature, although **Ivalin** has been shown to inhibit their proliferation, migration, and invasion.[4]

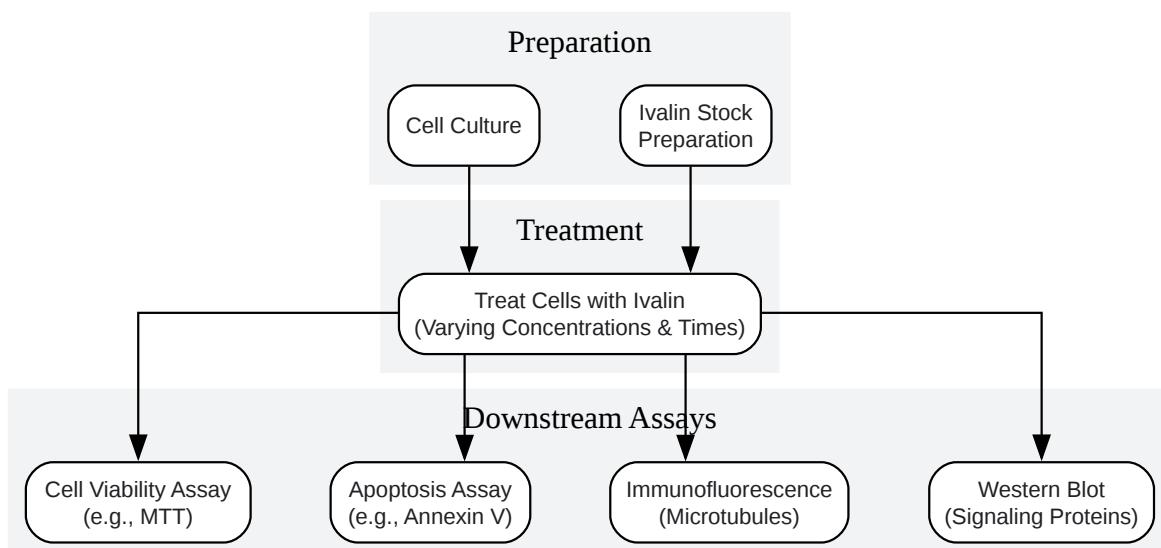
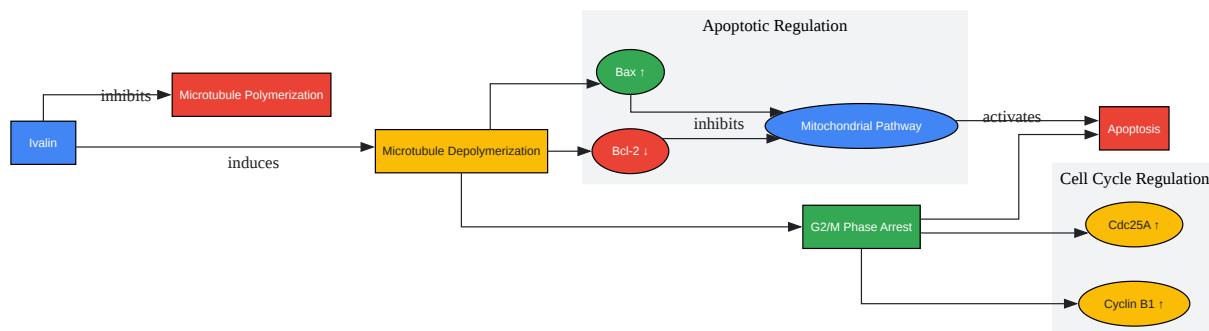
Time-Dependent Cytotoxicity of **Ivalin** in SMMC-7721 Cells[1]

Incubation Time	IC50 (μ M)
24 hours	7.39 \pm 0.36
48 hours	4.34 \pm 0.10
72 hours	2.27 \pm 0.13

Mechanism of Action: Microtubule Depolymerization and Apoptosis Induction

Ivalin exerts its anti-cancer effects by disrupting the cellular microtubule network. By inhibiting tubulin polymerization, **Ivalin** leads to microtubule depolymerization, which in turn triggers a cascade of cellular events culminating in apoptosis.

Signaling Pathway of **Ivalin**-Induced G2/M Arrest and Apoptosis



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References

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- 2. The Novel Nature Microtubule Inhibitor Ivalin Induces G2/M Arrest and Apoptosis in Human Hepatocellular Carcinoma SMMC-7721 Cells In Vitro - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Embelin inhibits proliferation, induces apoptosis and alters gene expression profiles in breast cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Ivalin Inhibits Proliferation, Migration and Invasion by Suppressing Epithelial Mesenchymal Transition in Breast Cancer Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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